

An In-depth Technical Guide to 4-(2-Hydroxyethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)benzaldehyde

Cat. No.: B140590

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This technical guide provides a comprehensive overview of the molecular structure and properties of **4-(2-Hydroxyethyl)benzaldehyde**, a significant intermediate in various organic syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Molecular Properties

4-(2-Hydroxyethyl)benzaldehyde is a derivative of benzaldehyde with a hydroxyethyl group substituted at the para position.^[1] Its chemical formula is C₉H₁₀O₂.^{[2][3][4][5]} The presence of both a reactive aldehyde group and a hydrophilic hydroxyethyl group makes it a versatile building block in the synthesis of more complex molecules, including those with potential bioactive properties.^[1]

Quantitative Molecular Data

The key quantitative properties of **4-(2-Hydroxyethyl)benzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H10O2	[2] [3] [4] [5]
Molecular Weight	150.17 g/mol	[1] [2] [3] [5]
Exact Mass	150.068079557 Da	[5]
InChI	InChI=1S/C9H10O2/c10-6-5-8-1-3-9(7-11)4-2-8/h1-4,7,10H,5-6H2	[4]
InChIKey	VNVVFYWYCFVNBMI-UHFFFAOYSA-N	[1] [4]
CAS Number	163164-47-4	[1] [2] [3]

Molecular Structure Visualization

The two-dimensional chemical structure of **4-(2-Hydroxyethyl)benzaldehyde** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the covalent bonds between them, highlighting the key functional groups: the aldehyde group (-CHO) and the hydroxyethyl group (-CH₂CH₂OH) attached to the benzene ring.

Caption: Molecular structure of **4-(2-Hydroxyethyl)benzaldehyde**.

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References

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